

# The Discovery and Synthesis of BMS-303141: A Technical Guide

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## Compound of Interest

Compound Name: BMS-303141

Cat. No.: B10782889

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## Abstract

**BMS-303141** is a potent and selective small molecule inhibitor of ATP-citrate lyase (ACLY), a key enzyme in the de novo lipogenesis pathway. By blocking the conversion of citrate to acetyl-CoA in the cytoplasm, **BMS-303141** effectively curtails the synthesis of fatty acids and cholesterol, making it a significant tool for research in metabolic diseases and oncology. This technical guide provides an in-depth overview of the discovery, synthesis, mechanism of action, and key biological data of **BMS-303141**, tailored for a scientific audience.

## Introduction

ATP-citrate lyase (ACLY) serves as a critical link between carbohydrate and lipid metabolism. It catalyzes the conversion of citrate, exported from the mitochondria, into cytosolic acetyl-CoA, the fundamental building block for fatty acid and cholesterol biosynthesis. Elevated ACLY activity is associated with various metabolic disorders, including dyslipidemia and obesity, as well as certain types of cancer where cancer cells exhibit increased lipogenesis to support rapid proliferation.

The discovery of **BMS-303141**, a member of the 2-hydroxy-N-arylbenzenesulfonamide series, provided a valuable chemical probe to investigate the therapeutic potential of ACLY inhibition.

[1] This compound has demonstrated efficacy in preclinical models, reducing plasma lipids and glucose, and inhibiting weight gain.[1][2]

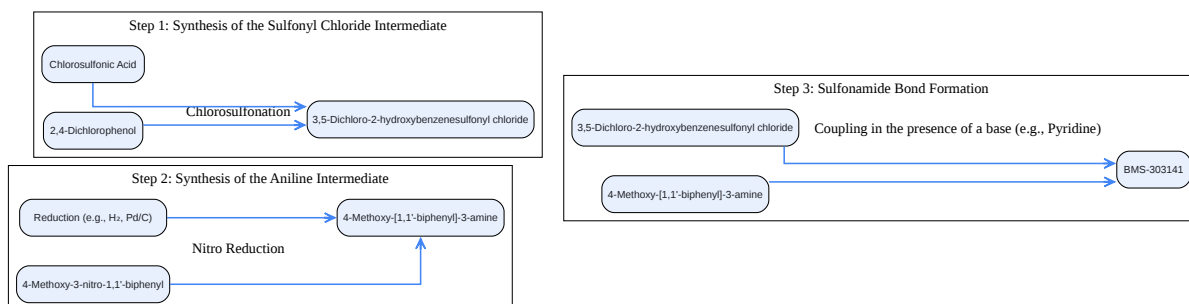
## Physicochemical Properties

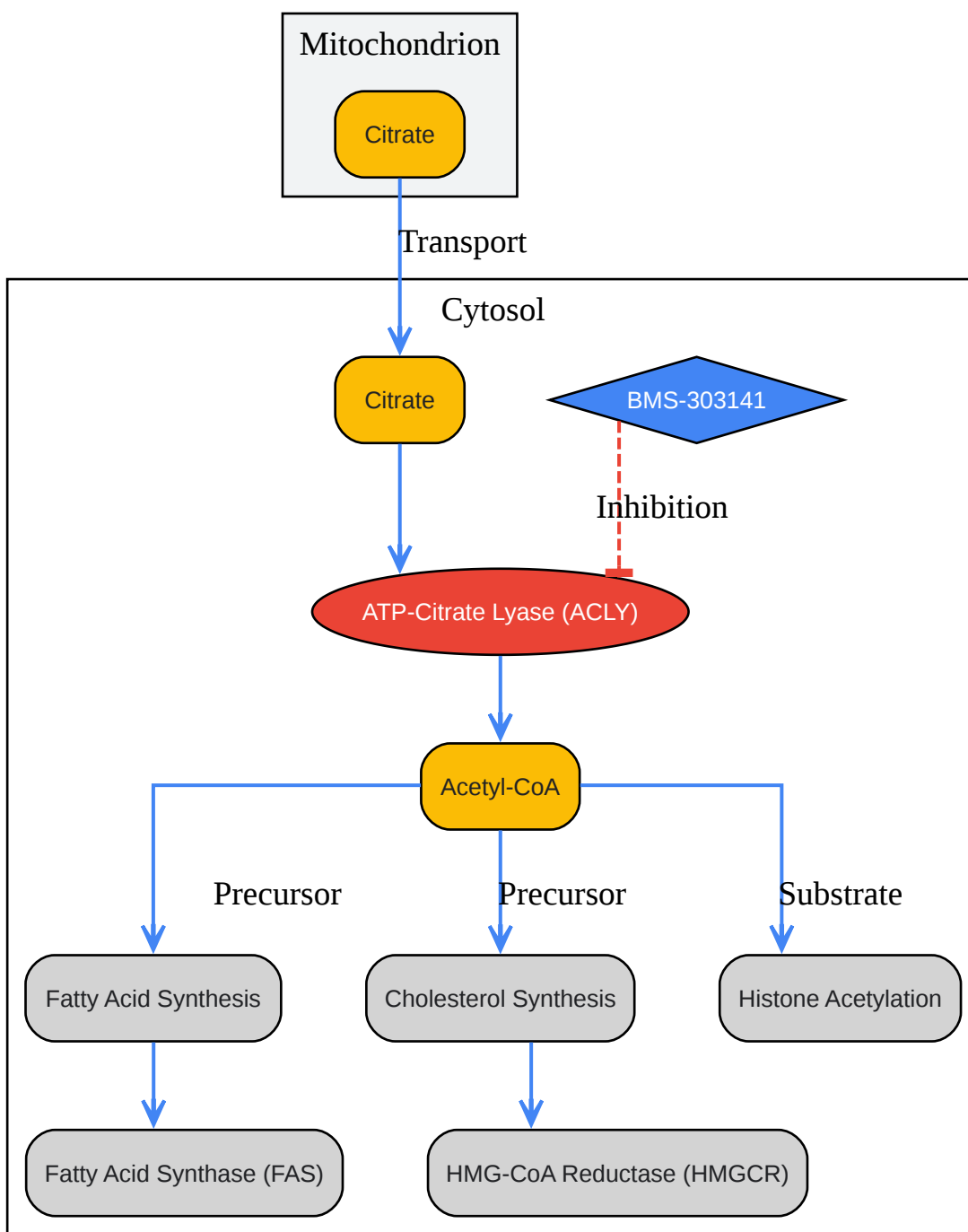
Property	Value	Reference
Chemical Name	3,5-Dichloro-2-hydroxy-N-(4-methoxy[1,1'-biphenyl]-3-yl)-benzenesulfonamide	[3]
Molecular Formula	C <sub>19</sub> H <sub>15</sub> Cl <sub>2</sub> NO <sub>4</sub> S	[3][4]
Molecular Weight	424.3 g/mol	[3][5]
CAS Number	943962-47-8	[3][4]
Appearance	Solid	N/A
Solubility	Soluble to 10 mM in DMSO and to 50 mM in ethanol	[3]
Purity	≥98% (HPLC)	[3]
Storage	Store at -20°C	[3]

## Synthesis of BMS-303141

The synthesis of **BMS-303141** involves a multi-step process culminating in the formation of the sulfonamide bond between a substituted benzenesulfonyl chloride and a substituted aniline. While the seminal paper does not provide a detailed experimental protocol, a plausible synthetic route can be constructed based on established organic chemistry methodologies and available information on key intermediates.

## Logical Synthesis Workflow





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## References

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- 5. 3,5-dichloro-2-hydroxy-N-(4-methoxy-[1,1'-biphenyl]-3-yl)benzenesulfonamide | C19H15Cl2NO4S | CID 16747776 - PubChem [pubchem.ncbi.nlm.nih.gov]
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